

An In-depth Technical Guide to Malonyl Chloride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Malonyl chloride

Cat. No.: B156481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **malonyl chloride**, a pivotal reagent in organic synthesis. It details the compound's fundamental physicochemical properties, provides explicit experimental protocols for its synthesis, and explores its applications, particularly within the realm of pharmaceutical development.

Core Properties of Malonyl Chloride

Malonyl chloride, also known as propanedioyl dichloride, is the diacyl chloride derivative of malonic acid.^[1] It is a highly reactive compound, making it a versatile building block for introducing a malonyl group into various molecular scaffolds.^[2] Due to its reactivity, particularly with water, it must be handled with care in a controlled environment.^[3]

Quantitative Data Summary

The key quantitative properties of **malonyl chloride** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	$C_3H_2Cl_2O_2$	[1][4][5][6]
Molecular Weight	140.95 g/mol	[1][4][5][6]
CAS Number	1663-67-8	[4][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	58-60 °C at 28 mmHg	[1]
Density	~1.45 g/mL at 25 °C	[2][7]

Experimental Protocols

The synthesis of **malonyl chloride** is most commonly achieved through the reaction of malonic acid with a chlorinating agent, typically thionyl chloride.[1][8][9] The following sections provide a detailed methodology for this synthesis, as well as an example of its application in further reactions.

Synthesis of Malonyl Chloride from Malonic Acid

This protocol is adapted from established organic synthesis procedures.[5][6]

Materials:

- Finely powdered, dry malonic acid (0.5 mole, 52 g)
- Thionyl chloride (1.65 mole, 120 mL)
- 250 mL Erlenmeyer flask with a ground-glass joint
- Reflux condenser
- Calcium chloride drying tube
- Heating bath
- 125 mL modified Claisen flask for distillation

- Vacuum source (e.g., water aspirator)

Procedure:

- In a 250 mL Erlenmeyer flask, combine the finely powdered, dry malonic acid and thionyl chloride.
- Fit the flask with a reflux condenser topped with a calcium chloride drying tube to protect the reaction from atmospheric moisture.
- Warm the flask in a heating bath maintained at 45–50 °C for 3 days. Swirl the mixture occasionally. The mixture will gradually darken.
- After the initial heating period, increase the bath temperature to 60 °C and heat for an additional 5–6 hours.
- After cooling, transfer the reaction mixture to a 125 mL modified Claisen flask for distillation.
- Distill the mixture under reduced pressure. A small forerun of excess thionyl chloride will be collected first.
- Collect the **malonyl chloride** fraction, which distills at 58–60 °C / 28 mmHg. The product is a pale yellow liquid.

Expected Yield: 72–85% (50.5–60 g).[6]

Applications in Synthesis

Malonyl chloride is a key intermediate in the synthesis of a wide range of compounds, including pharmaceuticals, agrochemicals, and polymers.[2][3] Its bifunctional nature allows it to be used in the preparation of various cyclic compounds through diacylation.[1]

Example Application: Synthesis of Di-tert-butyl Malonate

This protocol demonstrates the use of newly synthesized **malonyl chloride** in a subsequent reaction.[5]

Materials:

- Malonyl dichloride (0.2 mole, 28.0 g)
- tert-butyl alcohol (dried, 1 mole, 100 mL)
- Dry dimethylaniline (0.63 mole, 80 mL)
- Dry, alcohol-free chloroform (~60 mL)
- 1 L reaction flask equipped with a stirrer and dropping funnel
- Ice bath

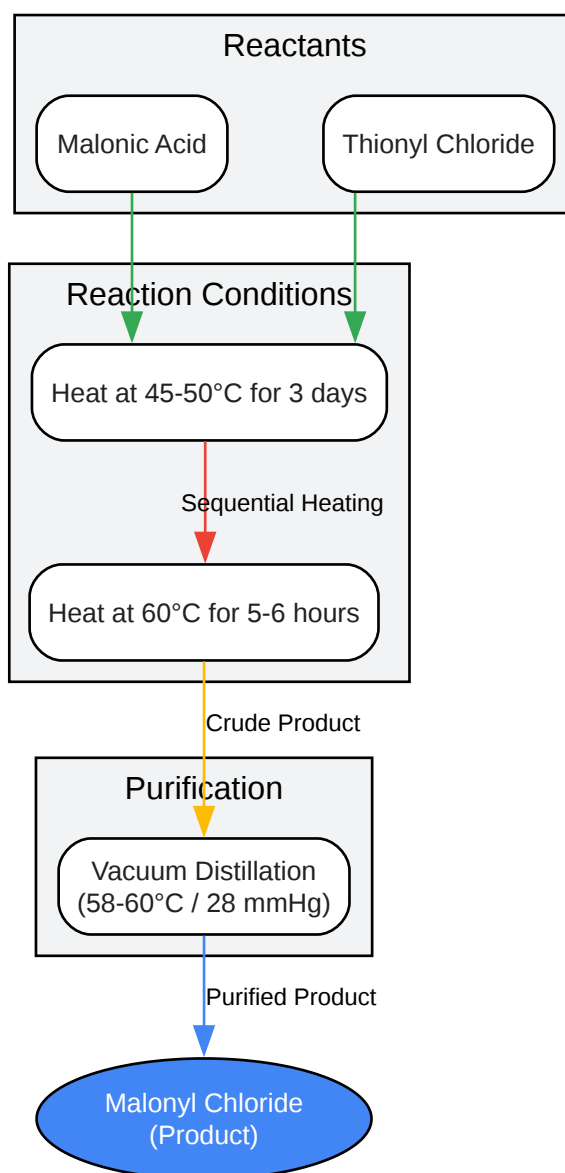
Procedure:

- In the 1 L reaction flask, combine the tert-butyl alcohol and dimethylaniline.
- Begin stirring and cool the flask in an ice bath.
- Dissolve the malonyl dichloride in approximately 60 mL of dry, alcohol-free chloroform.
- Slowly add the malonyl dichloride solution from the dropping funnel to the cooled alcohol-amine mixture.
- Control the addition rate to maintain the reaction temperature below 30 °C, as the reaction is exothermic.

This reaction exemplifies how **malonyl chloride** serves as a precursor for malonic esters, which are fundamental in more complex molecular constructions.

Logical Workflow: Synthesis of Malonyl Chloride

The following diagram illustrates the key steps and logical flow of the synthesis protocol described above.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **malonyl chloride**.

Role in Drug Development

Malonyl chloride and its derivatives are significant in the pharmaceutical industry. For instance, methyl **malonyl chloride** is an intermediate in the synthesis of sitagliptin, a medication used to treat type 2 diabetes.^[7] The reactivity of **malonyl chloride** allows for the efficient construction of complex heterocyclic structures that are often found in active

pharmaceutical ingredients.[10] Its role as a versatile building block facilitates the development of novel drug candidates.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Malonyl chloride - Wikipedia [en.wikipedia.org]
- 2. thieme-connect.com [thieme-connect.com]
- 3. CAS 1663-67-8: Malonyl chloride | CymitQuimica [cymitquimica.com]
- 4. ijret.org [ijret.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Sciencemadness Discussion Board - Malonyl Chloride and Other Oddball Derivatives of Malonic Acid - Powered by XMB 1.9.11 [sciencemadness.org]
- 7. Page loading... [guidechem.com]
- 8. Malonyl chloride | 1663-67-8 [chemicalbook.com]
- 9. Malonyl chloride synthesis - chemicalbook [chemicalbook.com]
- 10. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- To cite this document: BenchChem. [An In-depth Technical Guide to Malonyl Chloride: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156481#malonyl-chloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com